

Application Note & Protocol: Calculating Enzyme Activity using p-NPP at 405 nm

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Compound of Interest

Compound Name: 4-Nitrophenyl Phosphate

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Introduction

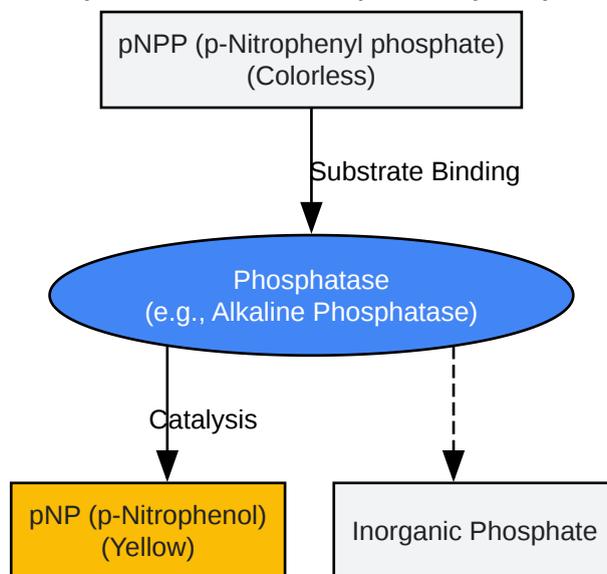
The determination of enzyme activity is a cornerstone of biochemical and pharmacological research. A widely used method for assaying phosphatase activity is the colorimetric assay using p-nitrophenyl phosphate (pNPP).^{[1][2][3]} This substrate is hydrolyzed by phosphatases, such as alkaline phosphatase (ALP) and acid phosphatase, to produce p-nitrophenol (pNP), a yellow-colored product that can be quantified by measuring its absorbance at 405 nm.^{[1][3][4]} The rate of pNP formation is directly proportional to the enzyme's activity.^[5] This application note provides a detailed protocol for determining phosphatase activity using pNPP, from experimental setup to data analysis and calculation of enzyme activity.

The underlying principle of this assay is the enzymatic cleavage of the phosphate group from pNPP, resulting in the formation of pNP.^[6] Under alkaline conditions, pNP is deprotonated to form the p-nitrophenolate ion, which exhibits a strong absorbance at 405 nm.^{[1][3]} The concentration of the product can be determined using the Beer-Lambert law, which relates absorbance to concentration.

Signaling Pathway and Experimental Workflow

The enzymatic reaction involves the hydrolysis of a phosphate ester bond by a phosphatase enzyme.

Enzymatic Reaction of pNPP Hydrolysis

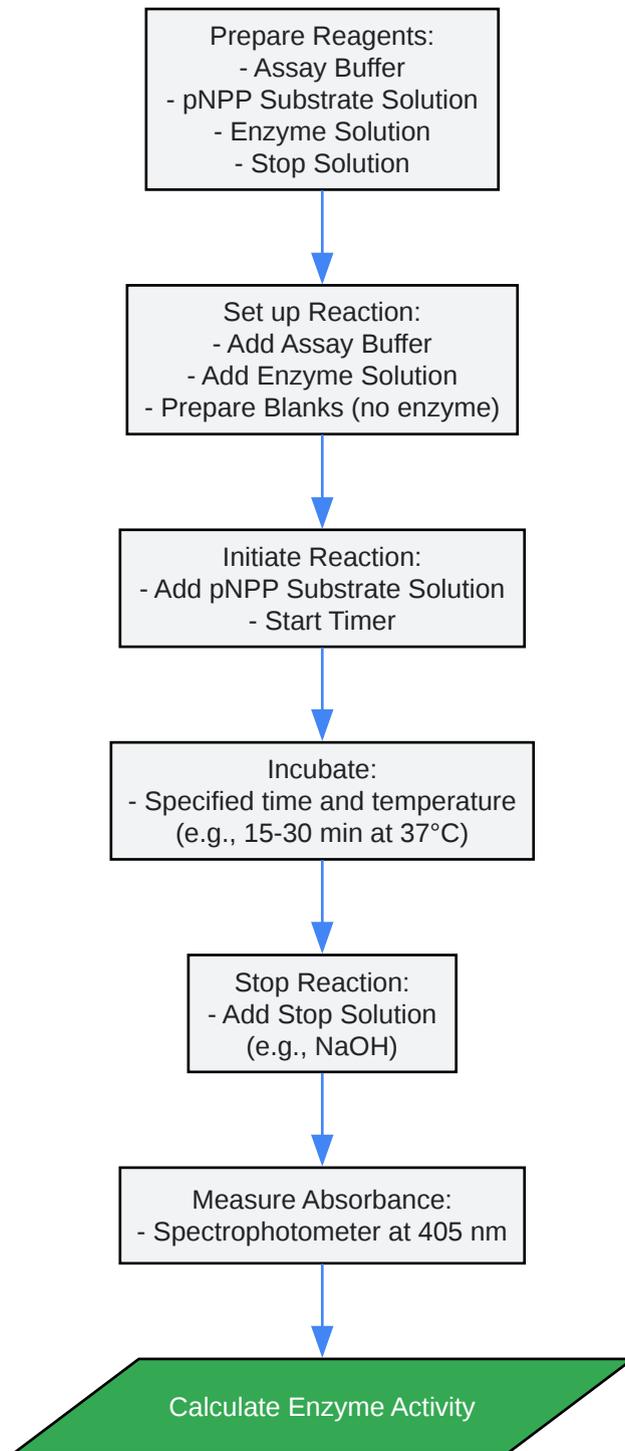


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Caption: Enzymatic hydrolysis of pNPP by phosphatase.

The experimental workflow for determining enzyme activity using the pNPP assay is a straightforward process that can be adapted for single-tube or multi-well plate formats.

Experimental Workflow for pNPP Assay



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Caption: Step-by-step experimental workflow.

Experimental Protocols

This protocol is designed for a 96-well plate format, which is ideal for high-throughput screening and analysis of multiple samples.

Materials and Reagents

- Assay Buffer: 1.0 M Diethanolamine buffer, pH 9.8, containing 0.5 mM MgCl₂.
- p-NPP Substrate Solution: 10 mM p-nitrophenyl phosphate disodium salt in assay buffer. Prepare fresh and protect from light.
- Enzyme Solution: Purified or crude enzyme preparation diluted to an appropriate concentration in assay buffer.
- Stop Solution: 3 M NaOH.
- Microplate Reader: Capable of measuring absorbance at 405 nm.
- 96-well clear, flat-bottom microplate.
- Incubator: Set to the desired reaction temperature (e.g., 37°C).

Assay Procedure

- Reagent Preparation: Allow all reagents to equilibrate to the assay temperature. Prepare the pNPP substrate solution immediately before use.
- Assay Setup:
 - Add 50 µL of assay buffer to each well of the microplate.
 - Add 20 µL of the enzyme solution to the sample wells.
 - For the blank wells, add 20 µL of the same buffer used to dilute the enzyme.
- Reaction Initiation:

- To each well, add 50 μL of the 10 mM pNPP substrate solution to start the reaction. The total reaction volume is 120 μL .
- Incubation:
 - Incubate the plate at 37°C for a predetermined time (e.g., 15 minutes). The incubation time should be optimized to ensure the reaction remains in the linear range.
- Reaction Termination:
 - Stop the reaction by adding 50 μL of 3 M NaOH to each well. The addition of a strong base also enhances the yellow color of the pNP product.[3]
- Absorbance Measurement:
 - Measure the absorbance of each well at 405 nm using a microplate reader.

Data Presentation and Calculation

The absorbance readings are used to calculate the concentration of pNP produced, which is then used to determine the enzyme activity.

Sample Data

The following table presents sample absorbance data obtained from a typical pNPP assay.

Well Type	Replicate 1 (A405)	Replicate 2 (A405)	Replicate 3 (A405)	Average A405	Corrected A405 (Avg - Blank)
Blank	0.052	0.055	0.053	0.053	0.000
Sample 1	0.458	0.462	0.455	0.458	0.405
Sample 2	0.865	0.871	0.868	0.868	0.815

Calculation of Enzyme Activity

The enzyme activity is calculated using the Beer-Lambert law: $A = \epsilon cl$

Where:

- A is the absorbance at 405 nm (corrected for the blank).
- ϵ is the molar extinction coefficient of pNP, which is $1.78 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$ (or $17,800 \text{ M}^{-1}\text{cm}^{-1}$).
[\[1\]\[7\]](#)
- c is the concentration of pNP in M (mol/L).
- l is the path length of the light through the solution in cm. For a standard 96-well plate, this is typically calculated based on the volume in the well. For ease of calculation, the path length can be assumed to be 1 cm if the final volume is adjusted accordingly in the subsequent formulas.

Step 1: Calculate the concentration of pNP produced.

$$\text{Concentration (c)} = \text{Corrected A}_{405} / (\epsilon * l)$$

Assuming a path length (l) of 0.5 cm for a 170 μL final volume in a 96-well plate.

$$\text{For Sample 1: } c = 0.405 / (17800 \text{ M}^{-1}\text{cm}^{-1} * 0.5 \text{ cm}) = 4.55 \times 10^{-5} \text{ M}$$

Step 2: Calculate the amount of pNP produced in μmoles .

$$\text{Amount } (\mu\text{moles}) = \text{Concentration (M)} * \text{Final Volume (L)} * 10^6 (\mu\text{mol/mol})$$

$$\text{Final Volume} = 120 \mu\text{L (reaction)} + 50 \mu\text{L (stop solution)} = 170 \mu\text{L} = 0.000170 \text{ L}$$

$$\text{For Sample 1: Amount} = 4.55 \times 10^{-5} \text{ mol/L} * 0.000170 \text{ L} * 10^6 \mu\text{mol/mol} = 0.007735 \mu\text{moles}$$

Step 3: Calculate the enzyme activity.

One unit (U) of enzyme activity is defined as the amount of enzyme that hydrolyzes 1 μmole of substrate per minute.[\[8\]](#)

$$\text{Activity (U/mL)} = (\text{Amount of pNP produced } (\mu\text{moles}) / \text{Incubation Time (min)}) / \text{Volume of Enzyme (mL)}$$

Incubation Time = 15 min Volume of Enzyme = 20 μ L = 0.020 mL

For Sample 1: Activity = (0.007735 μ moles / 15 min) / 0.020 mL = 0.0258 U/mL

Step 4: Calculate the specific activity (optional).

Specific Activity (U/mg) = Activity (U/mL) / Protein Concentration (mg/mL)

If the protein concentration of the enzyme solution for Sample 1 was 0.1 mg/mL:

Specific Activity = 0.0258 U/mL / 0.1 mg/mL = 0.258 U/mg

Summary of Calculated Data

Sample	Corrected A405	pNP Concentration (M)	pNP Produced (μ moles)	Enzyme Activity (U/mL)
Sample 1	0.405	4.55×10^{-5}	0.007735	0.0258
Sample 2	0.815	9.16×10^{-5}	0.015572	0.0519

Conclusion

The pNPP assay is a robust, sensitive, and cost-effective method for determining phosphatase activity.[3][6] By following this detailed protocol and applying the provided calculations, researchers can accurately quantify enzyme kinetics, screen for inhibitors, and perform quality control of enzyme preparations. Careful optimization of assay conditions, such as enzyme concentration and incubation time, is crucial for obtaining reliable and reproducible results.

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